

health and safety guidelines for handling isooctyl acrylate in research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isooctyl acrylate*

Cat. No.: *B7801725*

[Get Quote](#)

An In-depth Technical Guide to the Health and Safety Guidelines for Handling **Isooctyl Acrylate** in Research

For Researchers, Scientists, and Drug Development Professionals

Introduction

Isooctyl acrylate (IOA) is a versatile monomer utilized in the synthesis of polymers for a range of applications, including pressure-sensitive adhesives and coatings. As with many reactive monomers, a thorough understanding of its potential hazards and the implementation of rigorous safety protocols are paramount for its safe handling in a research and development setting. This guide provides comprehensive health and safety information for laboratory personnel working with **isooctyl acrylate**, with a focus on quantitative data, detailed experimental protocols for hazard assessment, and clear visual aids for operational workflows and biological mechanisms.

Hazard Identification and Classification

Isooctyl acrylate is classified as a combustible liquid that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2]} It is also very toxic to aquatic life with long-lasting effects.^{[1][2]}

Physicochemical and Toxicological Data

The following tables summarize the key quantitative data for **isooctyl acrylate**, which are essential for risk assessment and the implementation of appropriate safety measures.

Physical and Chemical Properties

Property	Value	Reference
CAS Number	29590-42-9	[3]
Molecular Formula	C ₁₁ H ₂₀ O ₂	[3]
Molecular Weight	184.28 g/mol	[3]
Appearance	Colorless liquid	[3]
Odor	Characteristic/Acid	[3]
Boiling Point	125 °C at 27 hPa	[3]
Flash Point	90.6 - 91.1 °C (Pensky-Martens closed cup)	[3]
Vapor Pressure	1.1 hPa at 20 °C	[3]
Relative Density	0.88 g/cm ³ at 25 °C	[3]
Water Solubility	0.01244 g/L at 23.1 °C	[3]
Partition Coefficient (log Pow)	4.5 - 4.7 at 25 °C	[3]
Autoignition Temperature	255 °C	[3]

Toxicological Data

Endpoint	Species	Route	Value	Reference
Acute Oral Toxicity (LD50)	Rat	Oral	> 5000 mg/kg	[4][5]
Acute Dermal Toxicity (LD50)	Rabbit	Dermal	> 2000 mg/kg	[1][5]
Skin Corrosion/Irritation	Rabbit	Dermal	Slightly irritating	[4]
Serious Eye Damage/Irritation	Rabbit	Ocular	Slightly irritating	[4]
Skin Sensitization	Mouse	Dermal	Sensitizing	[6]
Repeated Dose Toxicity (NOAEL)	Rat	Oral	40 - 150 mg/kg	[3][5]

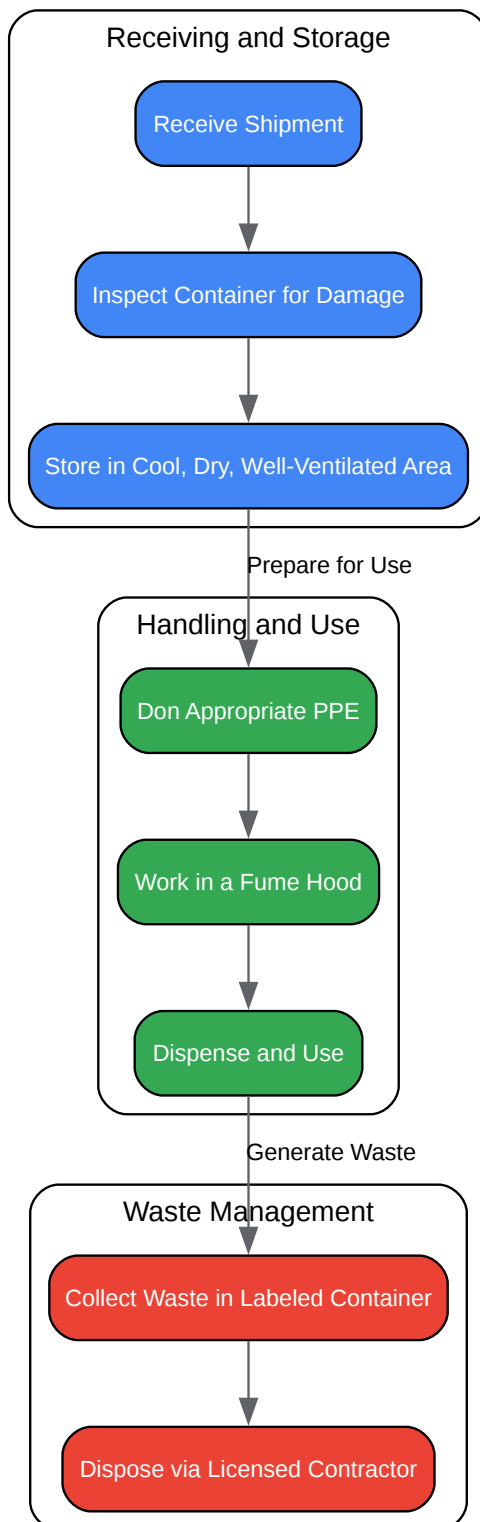
Occupational Exposure Limits

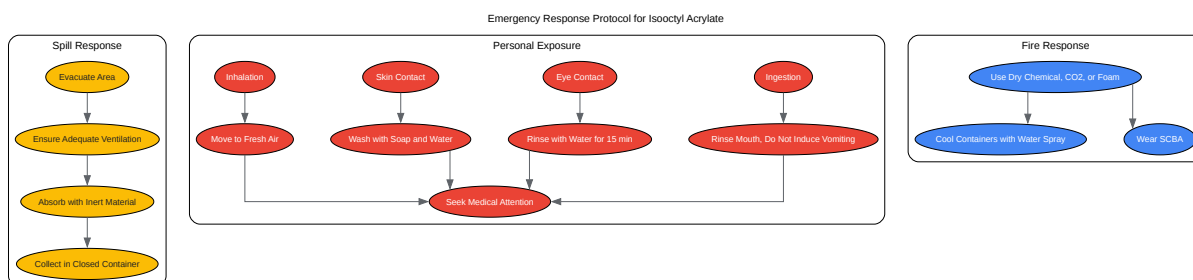
Organization	Limit	Value
AIHA WEEL	TWA (8-hour)	5 ppm (37.5 mg/m ³)

Safe Handling and Storage

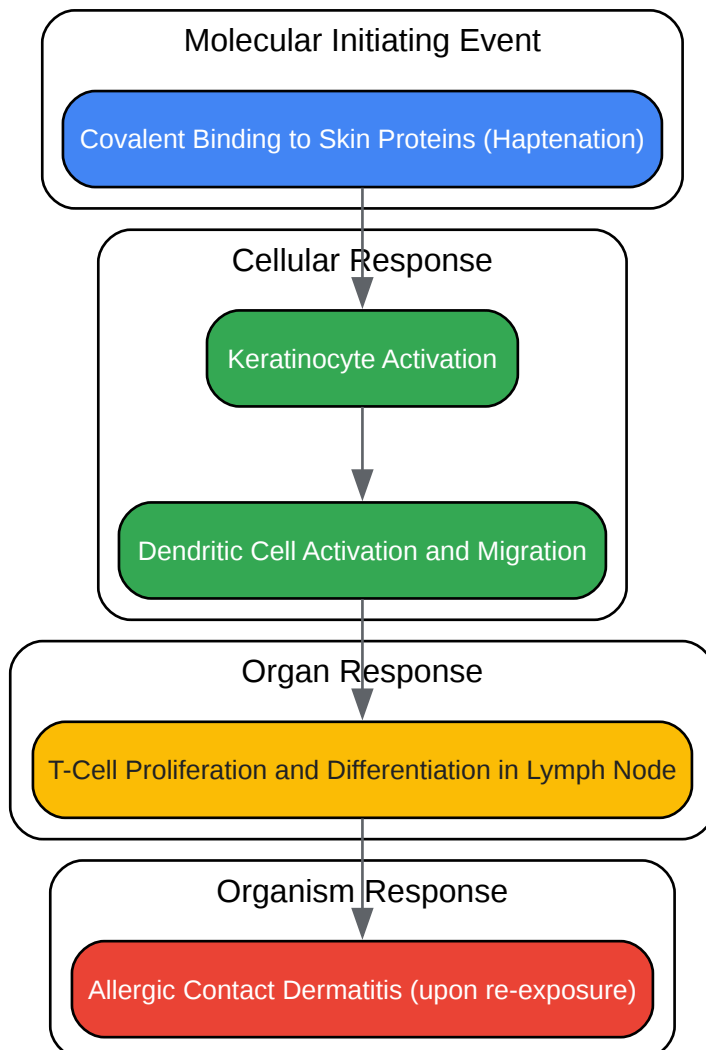
A logical workflow for the safe handling of **isooctyl acrylate** from receipt to disposal is crucial to minimize exposure and ensure laboratory safety.

Safe Handling Workflow for Isooctyl Acrylate





Adverse Outcome Pathway for Skin Sensitization by Acrylates



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nj.gov [nj.gov]
- 2. Isooctyl acrylate | C₁₁H₂₀O₂ | CID 165746 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 3. scipoly.com [scipoly.com]
- 4. Acute toxicity, genotoxicity, and dermal carcinogenicity assessment of isooctyl acrylate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. chemicalbook.com [chemicalbook.com]
- 6. daikinchemicals.com [daikinchemicals.com]
- To cite this document: BenchChem. [health and safety guidelines for handling isooctyl acrylate in research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7801725#health-and-safety-guidelines-for-handling-isooctyl-acrylate-in-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com